

Preparing Stock Solutions of MK-319: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK 319

Cat. No.: B13437780

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the preparation of stock solutions of MK-319, a selective inhibitor of aldose reductase (AR). MK-319, with a CAS number of 1462383-00-1, is a valuable tool for research into diabetic complications and other conditions associated with the polyol pathway. This guide outlines the necessary materials, safety precautions, and a step-by-step procedure for preparing a high-concentration stock solution in dimethyl sulfoxide (DMSO) and subsequent dilutions for in vitro assays. Additionally, it includes a summary of the compound's properties and a visualization of its mechanism of action within the polyol signaling pathway.

Introduction to MK-319

MK-319 is a potent and selective inhibitor of aldose reductase, the first and rate-limiting enzyme in the polyol pathway of glucose metabolism.[1] Under hyperglycemic conditions, the increased flux of glucose through this pathway is implicated in the pathogenesis of diabetic complications, such as neuropathy, nephropathy, retinopathy, and cardiovascular diseases.[2] [3][4] The mechanism involves the accumulation of sorbitol, leading to osmotic stress, and an increase in oxidative stress due to the consumption of NADPH and production of NADH.[2] By inhibiting aldose reductase, MK-319 serves as a critical research tool to investigate the roles of the polyol pathway in these pathologies and to explore potential therapeutic interventions.

Compound Data and Properties

A clear understanding of the physicochemical properties of MK-319 is essential for the accurate preparation of stock solutions.

Property	Value
IUPAC Name	2-({4-[(2-bromo-3,4,5,6-tetrafluorobenzyl)carbamoyl]phenyl}oxy)acetic acid
CAS Number	1462383-00-1
Molecular Formula	C ₁₆ H ₉ BrClF ₄ NO ₄
Molecular Weight	470.60 g/mol
IC ₅₀	0.3 µM for aldose reductase (AR)
Appearance	Solid powder
Storage (Solid)	Store at -20°C for long-term stability.
Storage (Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Safety Precautions

Due to the potent nature of MK-319 and the lack of extensive public safety data, it is crucial to handle this compound with care. The following personal protective equipment (PPE) and handling guidelines are mandatory:

- Engineering Controls: All weighing and initial dissolution of solid MK-319 must be performed in a certified chemical fume hood to minimize inhalation risk.
- Personal Protective Equipment (PPE):
 - Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.

- Eye Protection: ANSI-approved safety goggles with side shields are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn.
- Waste Disposal: All materials contaminated with MK-319, including pipette tips, tubes, and excess solutions, should be disposed of as hazardous chemical waste according to institutional and local regulations.

Protocol for Preparing a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of many aldose reductase inhibitors due to its ability to dissolve a wide range of organic molecules.

Materials:

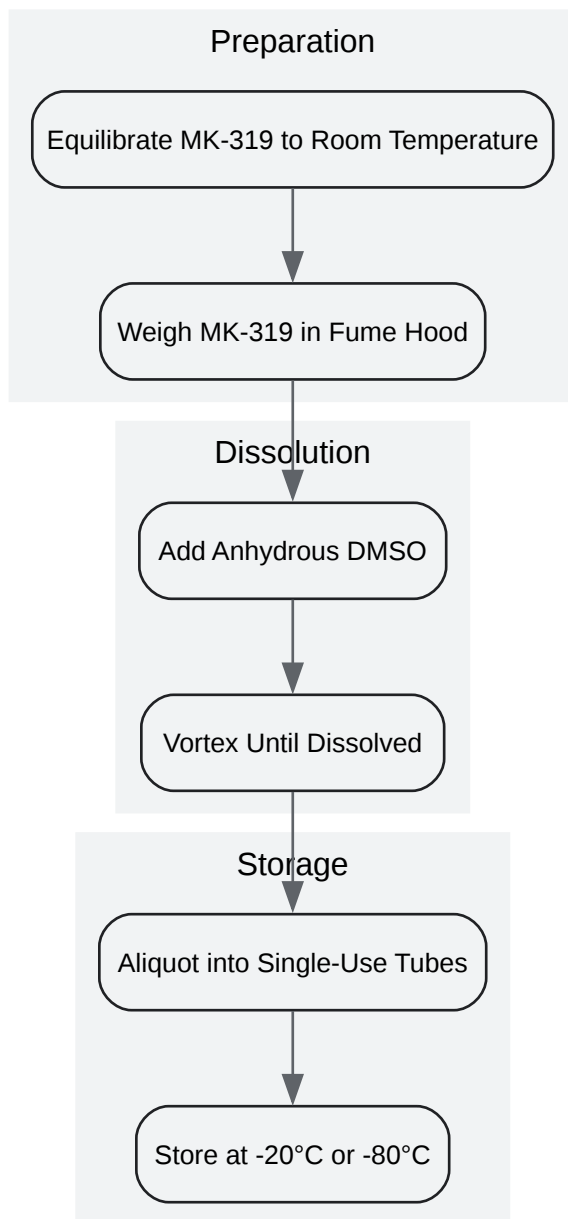
- MK-319 solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber glass vial or a clear vial wrapped in foil to protect from light
- Vortex mixer
- Calibrated analytical balance
- Sterile, low-binding microcentrifuge tubes for aliquots

Procedure:

- Equilibrate MK-319: Before opening, allow the vial of MK-319 to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- Weighing: In a chemical fume hood, carefully weigh out the required amount of MK-319. To prepare a 10 mM stock solution, you will need 4.706 mg of MK-319 for every 1 mL of DMSO.
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (470.60 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.706 \text{ mg/mL}$
- Dissolution:

- Add the weighed MK-319 to a sterile amber glass vial.
- Add the calculated volume of DMSO to the vial.
- Cap the vial tightly and vortex thoroughly for several minutes until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, low-binding microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability. Stock solutions in DMSO are typically stable for several months when stored properly.

Workflow for Preparing MK-319 Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for preparing MK-319 stock solution.

Preparation of Working Solutions for In Vitro Assays

For cell-based or enzymatic assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium. It is critical to keep the final concentration of DMSO low (typically below 0.5%) to avoid solvent-induced artifacts or cytotoxicity.

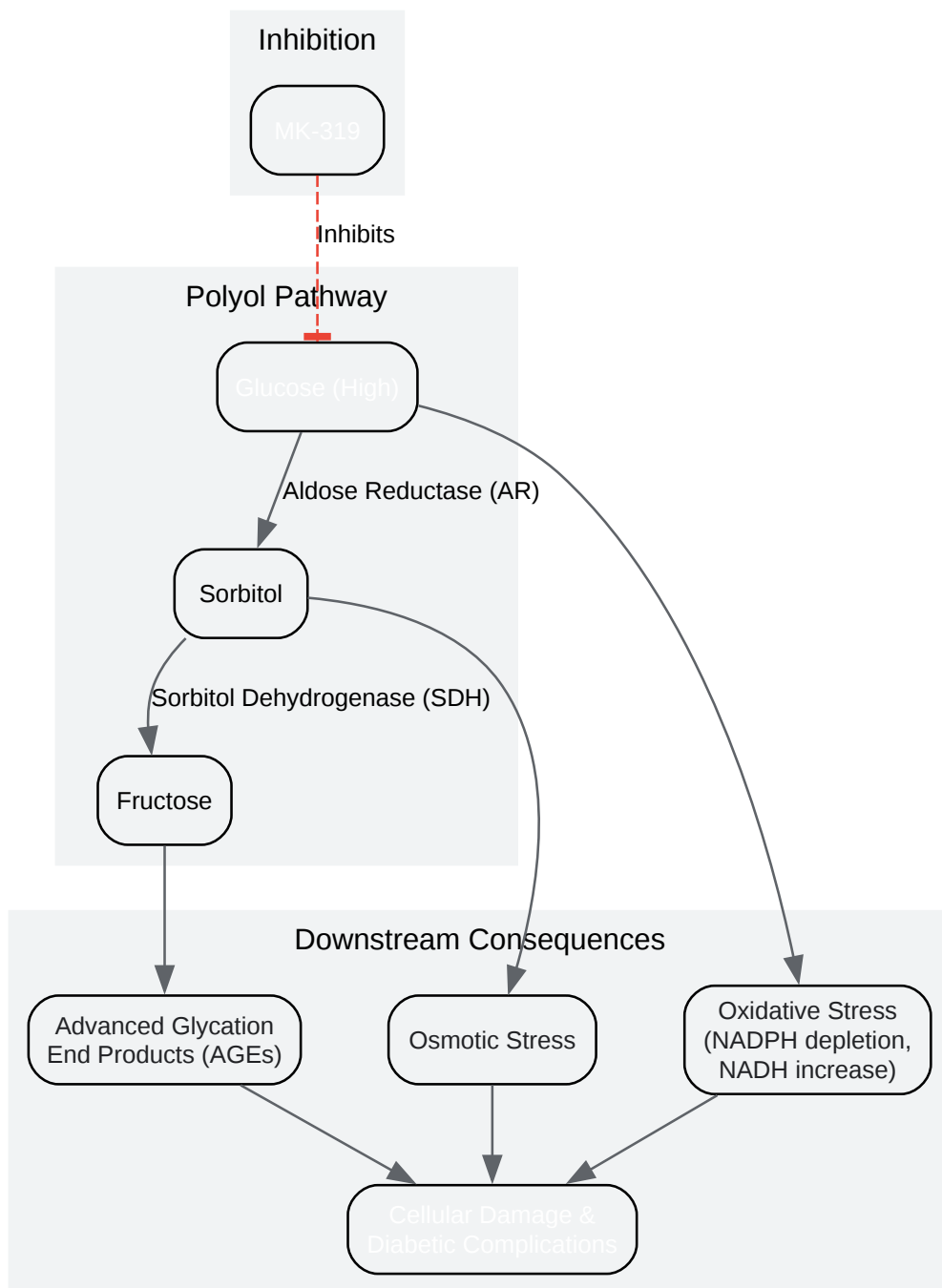
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM MK-319 stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in your assay buffer or cell culture medium to achieve the desired final concentrations. It is recommended to perform intermediate dilutions to ensure accuracy and to avoid precipitation of the compound.
- **Solvent Control:** Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of MK-319 used in your experiment. This is essential to account for any effects of the solvent on the assay.

Mechanism of Action and Signaling Pathway

MK-319 exerts its effects by inhibiting aldose reductase, a key enzyme in the polyol pathway. Under hyperglycemic conditions, the increased activity of this pathway contributes to cellular damage through several mechanisms.

Mechanism of Action of MK-319 in the Polyol Pathway

[Click to download full resolution via product page](#)

Caption: Mechanism of action of MK-319 in the polyol pathway.

Inhibition of aldose reductase by MK-319 is expected to reduce the accumulation of intracellular sorbitol, thereby mitigating osmotic stress. Furthermore, by blocking this pathway, MK-319 helps to preserve the cellular pool of NADPH, which is essential for regenerating the antioxidant glutathione, and prevents the overproduction of NADH, which can contribute to reactive oxygen species (ROS) formation. This ultimately leads to a reduction in oxidative stress and the formation of advanced glycation end products (AGEs), protecting cells from damage associated with diabetic complications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Aldose Reductase, Oxidative Stress and Diabetic Cardiovascular Complications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Aldose Reductase: An Emerging Target for Development of Interventions for Diabetic Cardiovascular Complications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Aldose Reductase, Oxidative Stress, and Diabetic Mellitus - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing Stock Solutions of MK-319: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13437780#preparing-mk-319-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com